

A Technical Overview of 4,5-Diethyloctane: Molecular Characteristics

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Compound of Interest

Compound Name: 4,5-Diethyloctane

Cat. No.: B3048293

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This document serves as a technical guide for researchers, scientists, and drug development professionals, providing core molecular information for the aliphatic hydrocarbon **4,5-diethyloctane**. The following sections detail its fundamental chemical properties.

Molecular Data Summary

The essential molecular properties of **4,5-diethyloctane** are summarized in the table below. This data is fundamental for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₁₂ H ₂₆ [1][2][3]
Molecular Weight	170.33 g/mol [1][4]
Exact Mass	170.203 g/mol [5]

Experimental Protocols

The determination of molecular weight and formula for compounds like **4,5-diethyloctane** typically involves the following standard analytical chemistry protocols:

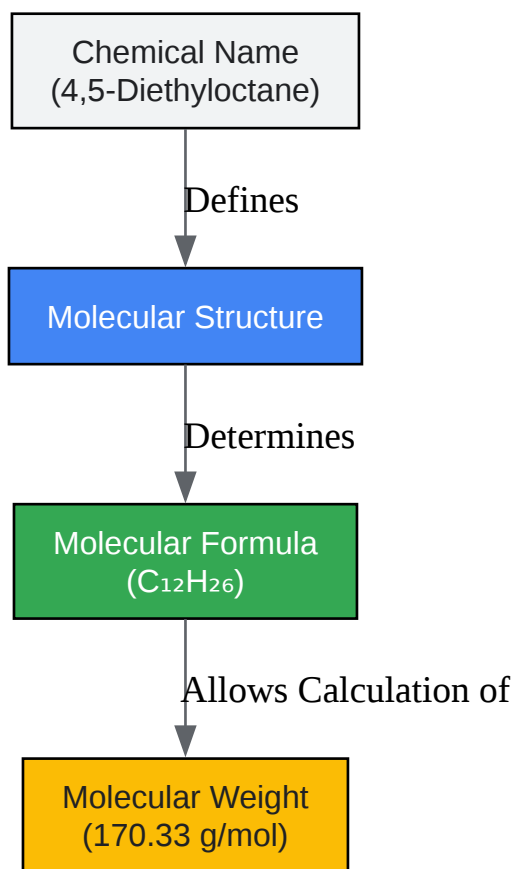
- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight and exact mass of a compound. High-resolution mass spectrometry (HRMS) can provide the

exact mass with high precision, which helps in confirming the elemental composition and thus the molecular formula. The compound is first ionized and then passed through a mass analyzer, which separates ions based on their mass-to-charge ratio.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule. By analyzing the chemical shifts, integration, and coupling patterns of the hydrogen and carbon atoms, the precise arrangement of the octane backbone and the positioning of the two ethyl groups at the C4 and C5 positions can be confirmed, validating the molecular formula.
- **Elemental Analysis:** This combustion-based technique provides the percentage composition of elements (carbon and hydrogen) in the compound. The experimental percentages are compared with the theoretical percentages calculated from the proposed molecular formula ($\text{C}_{12}\text{H}_{26}$) to verify its accuracy. For $\text{C}_{12}\text{H}_{26}$, the theoretical composition is approximately 84.62% carbon and 15.38% hydrogen.

Logical Determination of Molecular Properties

The relationship between a chemical's name and its physical properties follows a clear logical progression. The systematic IUPAC name dictates the two-dimensional structure, from which the molecular formula is derived. The formula, in turn, is used to calculate the precise molecular weight.



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Caption: Logical workflow from chemical name to molecular weight.

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